

Essential Safety and Operational Guide for Handling 4-Isopropylphenylacetaldehyde

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Compound of Interest

Compound Name: 4-Isopropylphenylacetaldehyde

Cat. No.: B1208413

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This guide provides critical safety and logistical information for the handling of **4-Isopropylphenylacetaldehyde** (CAS No. 4395-92-0). The following procedures are designed to ensure the safety of all personnel and to establish clear operational and disposal plans.

Chemical Properties and Hazards

4-Isopropylphenylacetaldehyde is an aromatic aldehyde. While not classified as highly toxic, it can cause skin and eye irritation upon prolonged exposure.^[1] It is also a combustible liquid. Understanding its physical and chemical properties is the first step in safe handling.

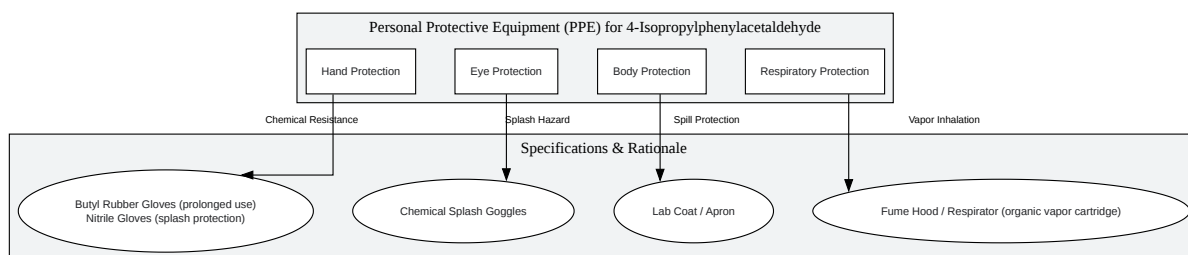
Property	Value	Source
CAS Number	4395-92-0	^[2]
Molecular Formula	C ₁₁ H ₁₄ O	^[2]
Molecular Weight	162.23 g/mol	^[2]
Appearance	Clear yellow to green liquid	^[3]
Odor	Characteristic bark odor	^[2]
Flash Point	95°C (203°F)	^[1]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are paramount to minimizing exposure risk. The following table outlines the recommended PPE for handling **4-Isopropylphenylacetaldehyde**.

PPE Category	Specification	Rationale
Hand Protection	Butyl rubber gloves are recommended for prolonged contact. ^[4] Nitrile gloves may be used for short-term splash protection but should be changed immediately upon contact. ^[5]	Aromatic hydrocarbons can degrade many glove materials; butyl rubber offers good resistance to aldehydes. ^{[4][6]}
Eye Protection	Chemical splash goggles that meet ANSI Z.87.1 standards.	Protects against splashes and potential vapors.
Skin and Body Protection	Laboratory coat and, when handling larger quantities, a chemical-resistant apron.	Provides a barrier against spills and splashes.
Respiratory Protection	Work in a well-ventilated area or a chemical fume hood. For situations with potential for significant vapor exposure, use a NIOSH-approved respirator with an organic vapor cartridge.	Aldehyde vapors can be irritating to the respiratory system.

DOT Diagram: PPE Selection Logic



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Caption: PPE selection is based on the potential routes of exposure.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

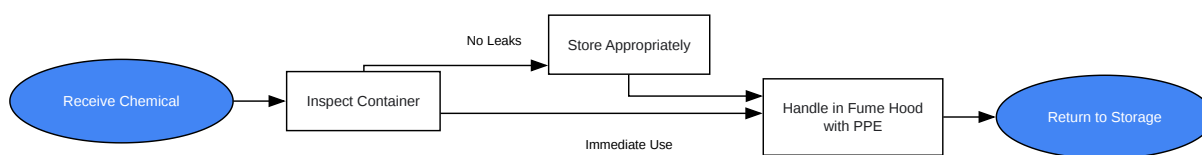
Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes.^[1]
- Ground and bond containers when transferring material to prevent static discharge.^[3]
- Use spark-proof tools.^[3]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.[1]
- Keep in a cool, dry, and well-ventilated place.[1]
- Store away from sunlight, heat, open flames, and other ignition sources.[1]
- Incompatible materials to avoid include strong oxidizing agents and strong bases.[7]

DOT Diagram: Handling and Storage Workflow



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Caption: Workflow for receiving, storing, and handling the chemical.

Spill Management Plan

In the event of a spill, a quick and informed response is critical.

Minor Spill (less than 100 mL in a fume hood):

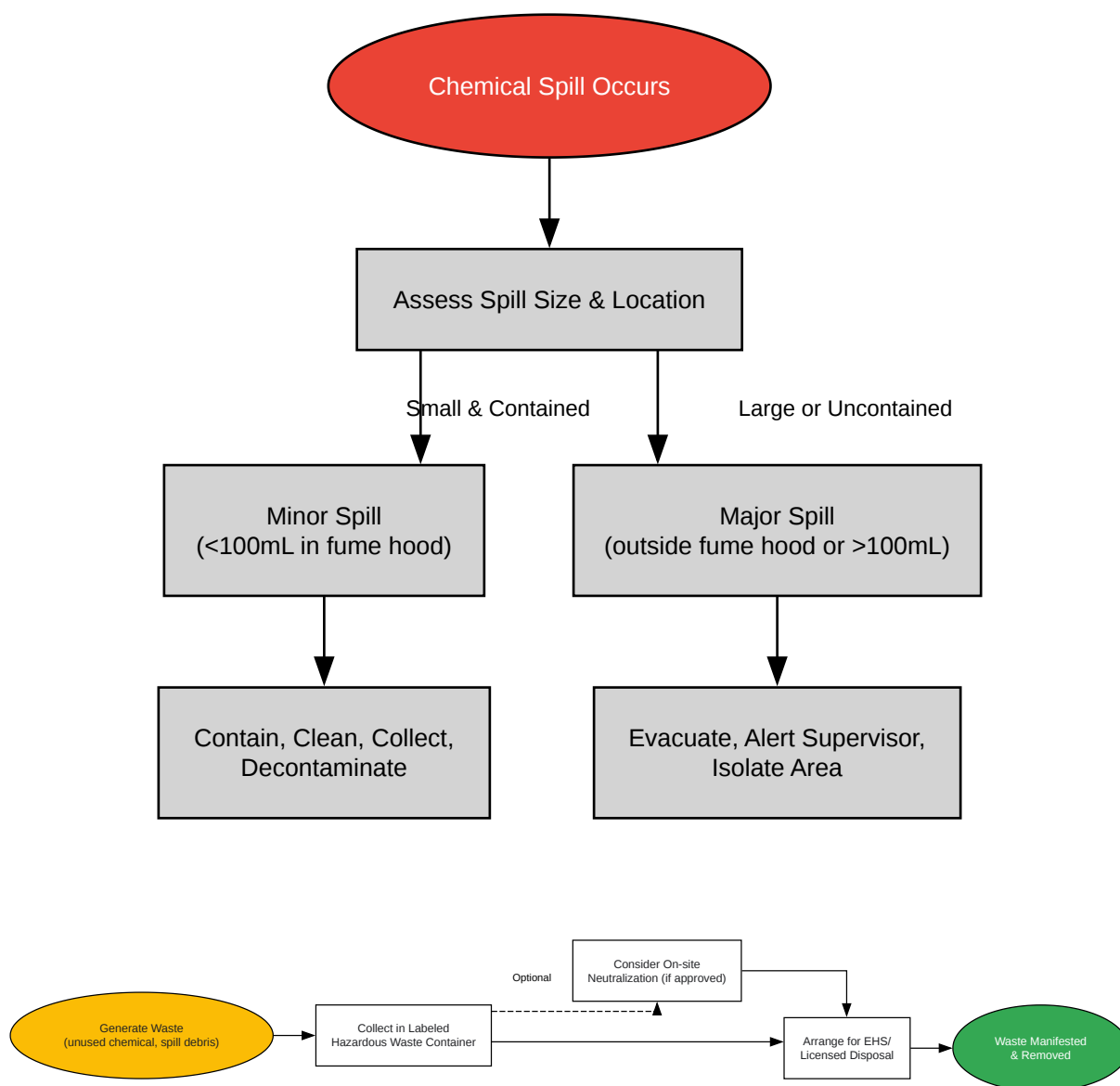
- Alert others in the immediate area.
- Contain the spill with absorbent materials (e.g., vermiculite, sand). Do not use combustible materials like paper towels.[8]
- Clean the area by working from the outside of the spill inwards to prevent spreading.
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the area with soap and water.

- Ventilate the area well.

Major Spill (outside a fume hood or larger volume):

- Evacuate the immediate area.
- Alert your supervisor and institutional safety office.
- Isolate the area by closing doors.
- Remove all ignition sources.
- Wait for trained emergency response personnel to handle the cleanup.

DOT Diagram: Spill Response Decision Tree



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